

peer-reviewed literature on the efficacy of 3-Pentadecylphenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Pentadecylphenol

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Efficacy in Material Science: Modification of Phenolic Resins

3-Pentadecylphenol has been effectively used as a modifier to enhance the mechanical properties of phenolic resins. Its incorporation addresses the inherent brittleness of these resins, a significant drawback in many applications.

Comparative Performance Data

The following table summarizes the impact of varying concentrations of **3-Pentadecylphenol** on the mechanical properties of phenolic foam, comparing it to an unmodified phenolic foam.

Property	Unmodified Phenolic Foam	Phenolic Foam + 5% 3-Pentadecylphenol	Phenolic Foam + 15% 3-Pentadecylphenol	Phenolic Foam + 23% 3-Pentadecylphenol
Bending Strength (MPa)	0.22	~0.25	~0.32	~0.30
Compressive Strength (MPa)	~0.14	~0.16	~0.19	0.21
Water Absorption Rate (%)	~8	~5	~4.5	~4
**Apparent Density (mg/cm ³)	40-50	<40	<40	<40
**				

Data extracted from a study on modified foamable phenolic resin[1][2][3].

Experimental Protocol: In Situ Modification of Phenolic Resin

Materials:

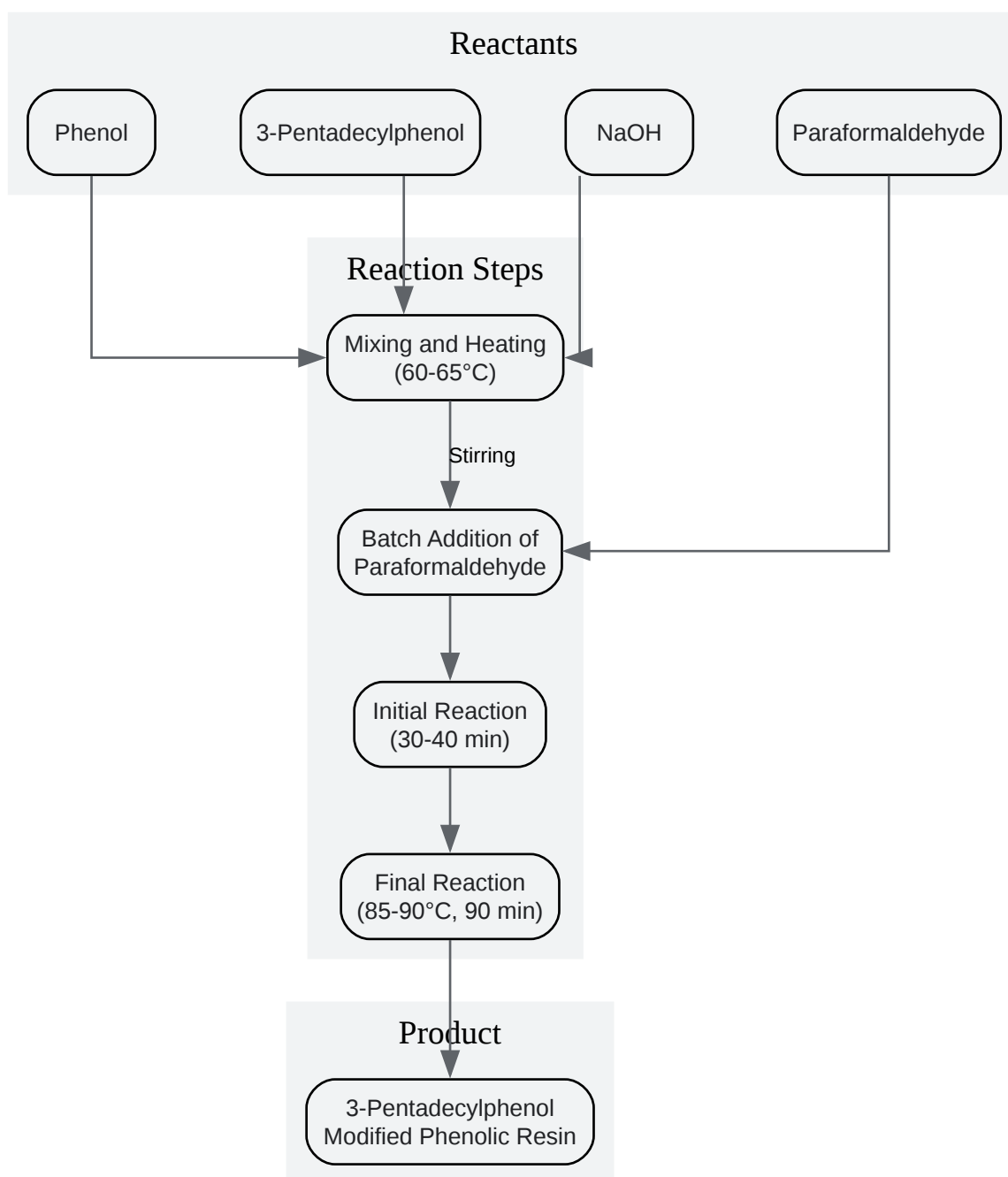
- Phenol
- **3-Pentadecylphenol**
- Paraformaldehyde
- Sodium hydroxide (catalyst)

Procedure:

- Phenol and **3-Pentadecylphenol** are added to a three-necked flask and stirred at 60-65 °C.
- Sodium hydroxide is added as a catalyst, and the mixture is stirred for 5 minutes.

- Paraformaldehyde is added in three batches over 30 minutes, and the reaction is maintained for 30-40 minutes.
- The temperature is raised to 85-90 °C, and the reaction continues for approximately 90 minutes to yield the modified phenolic resin[1][4].

Visualization of Synthesis Workflow



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Caption: Workflow for the synthesis of **3-Pentadecylphenol** modified phenolic resin.

Efficacy in Drug Delivery: Liposomal Formulation

3-Pentadecylphenol (referred to as KW101 in some studies) has been investigated as a stabilizing agent in liposomal formulations of the anticancer drug docetaxel. These formulations aim to improve drug solubility, stability, and bioavailability.

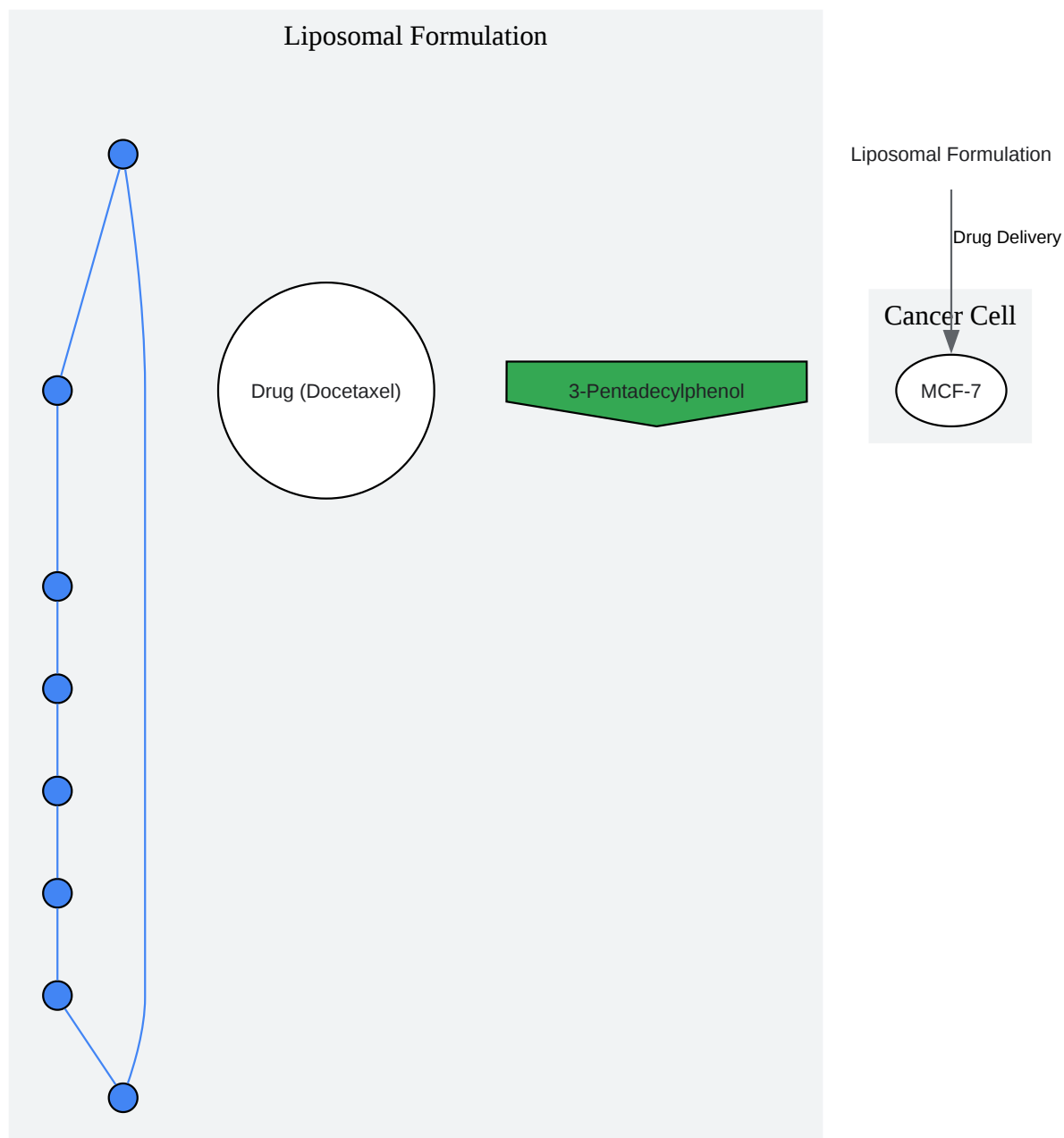
Comparative Cytotoxicity Data

A study on a novel pegylated liposomal formulation of docetaxel containing a 3-n-pentadecylphenol derivative (KW101) demonstrated its efficacy against breast cancer cell lines. While specific IC50 values for direct comparison are not provided in the reviewed literature, the study reports that the liposomes with docetaxel and the **3-pentadecylphenol** derivative showed:

- Similar cytotoxicity to free docetaxel on MCF-7 and MDA-MB-231 breast cancer cell lines.
- Higher toxicity in the drug-resistant NCI/ADR-RES cell line compared to free docetaxel[5].

Another review mentioned that docetaxel-containing liposomes prepared with hydrogenated soybean phosphatidylcholine (HSPC), 3-n-pentadecylphenol (KW101), and DSPE-PEG2000 exhibited higher cytotoxicity to MCF-7 cells compared to free docetaxel[6].

Conceptual Diagram of Liposomal Drug Delivery



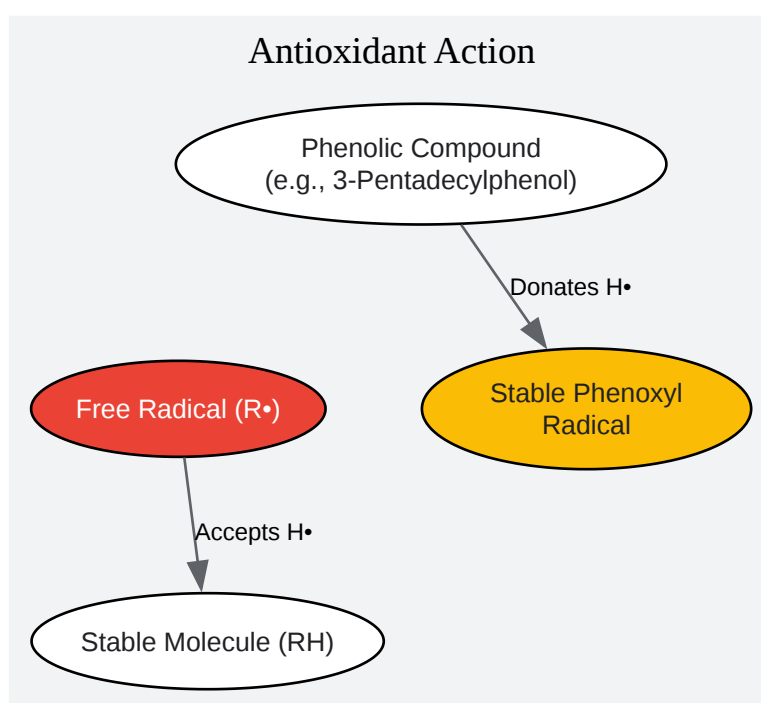
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Caption: Conceptual diagram of a liposome containing a drug and **3-Pentadecylphenol**.

Antioxidant and Anticancer Potential

While the direct therapeutic efficacy of **3-Pentadecylphenol** as a standalone antioxidant or anticancer agent is not extensively documented with comparative quantitative data in the reviewed literature, its chemical structure as a phenolic lipid suggests potential in these areas. Phenolic compounds are known to exert antioxidant effects by scavenging free radicals.

Generalized Antioxidant Mechanism of Phenolic Compounds



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Caption: Generalized mechanism of free radical scavenging by a phenolic antioxidant.

In conclusion, the current body of peer-reviewed literature strongly supports the efficacy of **3-Pentadecylphenol** as a valuable modifier in material science, enhancing the properties of phenolic resins. Its role in drug delivery systems is promising, particularly in stabilizing liposomal formulations for cancer therapy. However, more direct, quantitative, and comparative studies are needed to fully elucidate its potential as a standalone therapeutic agent for its antioxidant and anticancer properties.

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- To cite this document: BenchChem. [peer-reviewed literature on the efficacy of 3-Pentadecylphenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1217947#peer-reviewed-literature-on-the-efficacy-of-3-pentadecylphenol]

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